

A Comprehensive Technical Guide to the Synthesis and Characterization of 4-Bromoacetophenone Oxime

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Compound of Interest

Compound Name: 4-Bromoacetophenone oxime

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the synthesis and characterization of **4-bromoacetophenone oxime** (C_8H_7BrNO), an important intermediate in organic synthesis.^[1] This document outlines a standard laboratory-scale synthesis protocol, presents key analytical data in a structured format, and offers visual representations of the experimental workflow. The information contained herein is intended to serve as a valuable resource for researchers and professionals engaged in synthetic chemistry and drug development.

Introduction

4-Bromoacetophenone oxime, also known as 1-(4-bromophenyl)ethanone oxime, is a versatile organic compound with applications in various chemical syntheses.^[1] Its structure, featuring a brominated phenyl ring and an oxime functional group, makes it a useful precursor for the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.^[1] The oxime moiety can participate in a variety of chemical transformations, including

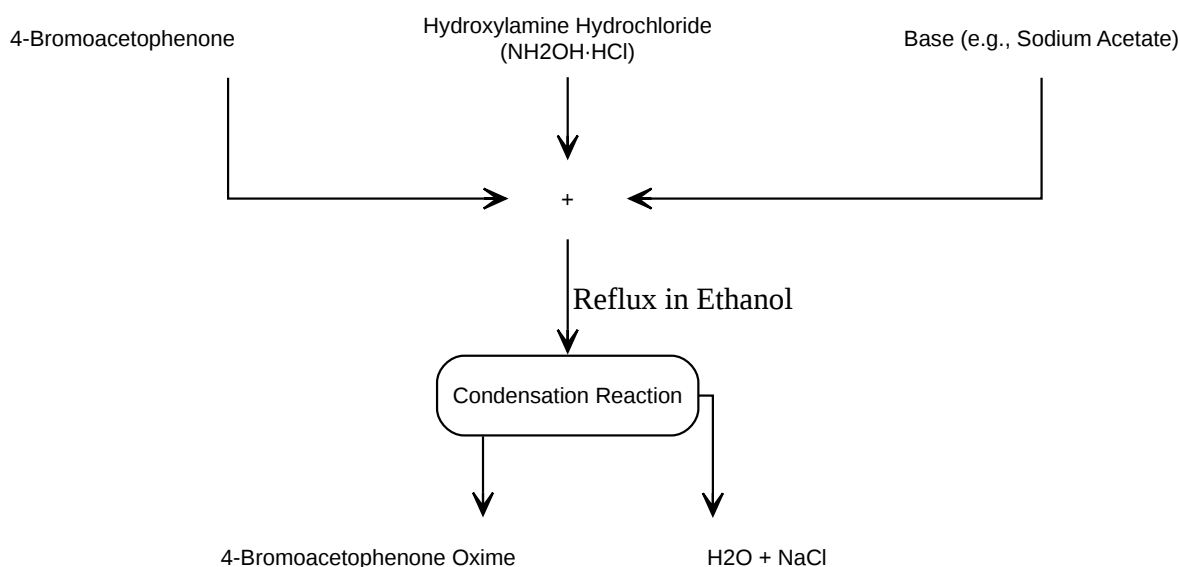
rearrangements, reductions, and cycloadditions, making it a valuable synthon for constructing more complex molecular architectures. This guide provides a comprehensive overview of its preparation and analytical characterization.

Synthesis of 4-Bromoacetophenone Oxime

The most common and straightforward synthesis of **4-bromoacetophenone oxime** involves the condensation reaction between 4-bromoacetophenone and hydroxylamine.^[1] The reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid liberated from hydroxylamine hydrochloride.

General Reaction Scheme

The overall reaction can be depicted as follows:



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Figure 1: General reaction scheme for the synthesis of **4-bromoacetophenone oxime**.

Experimental Protocol

A detailed protocol for the synthesis of **4-bromoacetophenone oxime** is provided below.

Materials:

- 4-Bromoacetophenone
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- Sodium acetate (CH_3COONa)
- Ethanol
- Deionized water

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-bromoacetophenone in ethanol.
- Add hydroxylamine hydrochloride and a base, such as sodium acetate, to the solution.^[1]
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).^[1]
- Upon completion, allow the mixture to cool to room temperature.
- Precipitate the product by slowly adding the reaction mixture to a beaker of cold deionized water with stirring.
- Collect the solid product by vacuum filtration and wash with cold water.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain pure **4-bromoacetophenone oxime**.
- Dry the purified product under vacuum.

Characterization of 4-Bromoacetophenone Oxime

The identity and purity of the synthesized **4-bromoacetophenone oxime** can be confirmed using a variety of analytical techniques.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-bromoacetophenone oxime** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₈ H ₈ BrNO	[1]
Molecular Weight	214.06 g/mol	[1]
Melting Point	108-110 °C	[1]
Boiling Point	~259.9 °C	[1]
Appearance	White to off-white solid	[2]
Solubility	Soluble in polar solvents like methanol	[1]

Table 1: Physical and chemical properties of **4-bromoacetophenone oxime**.

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation of **4-bromoacetophenone oxime**. The expected data from various spectroscopic techniques are summarized below.

3.2.1. Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in the molecule. Key vibrational frequencies for **4-bromoacetophenone oxime** are listed in Table 2.

Functional Group	Wavenumber (cm ⁻¹)	Reference
O-H stretch (oxime)	3115-3300 (broad)	[1]
C=N stretch (oxime)	~1640	[3]
C=C stretch (aromatic)	~1610, 1514	[4]
C-Br stretch	~1011	[4]

Table 2: Characteristic IR absorption bands for **4-bromoacetophenone oxime**.

3.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for determining the detailed molecular structure. The expected chemical shifts for **4-bromoacetophenone oxime** are presented in Tables 3 and 4. Note that the presence of E/Z isomers can lead to the observation of multiple sets of signals.^[3]

Proton	Chemical Shift (δ , ppm)	Multiplicity
-OH (oxime)	~9.35-9.60	broad singlet
Aromatic-H	~7.20-7.50	multiplet
-CH ₃	~2.25-2.40	singlet

Table 3: Expected ^1H NMR spectral data for **4-bromoacetophenone oxime** (in CDCl_3).^[4]

Carbon	Chemical Shift (δ , ppm)
C=N (oxime)	~156.1
Aromatic-C (ipso-C-Br)	~123.4
Aromatic-C	~126.1, 129.3
Aromatic-C (ipso-C-C=N)	~133.8
-CH ₃	~12.4

Table 4: Expected ^{13}C NMR spectral data for **4-bromoacetophenone oxime** (in CDCl_3).^[4]

3.2.3. Mass Spectrometry (MS)

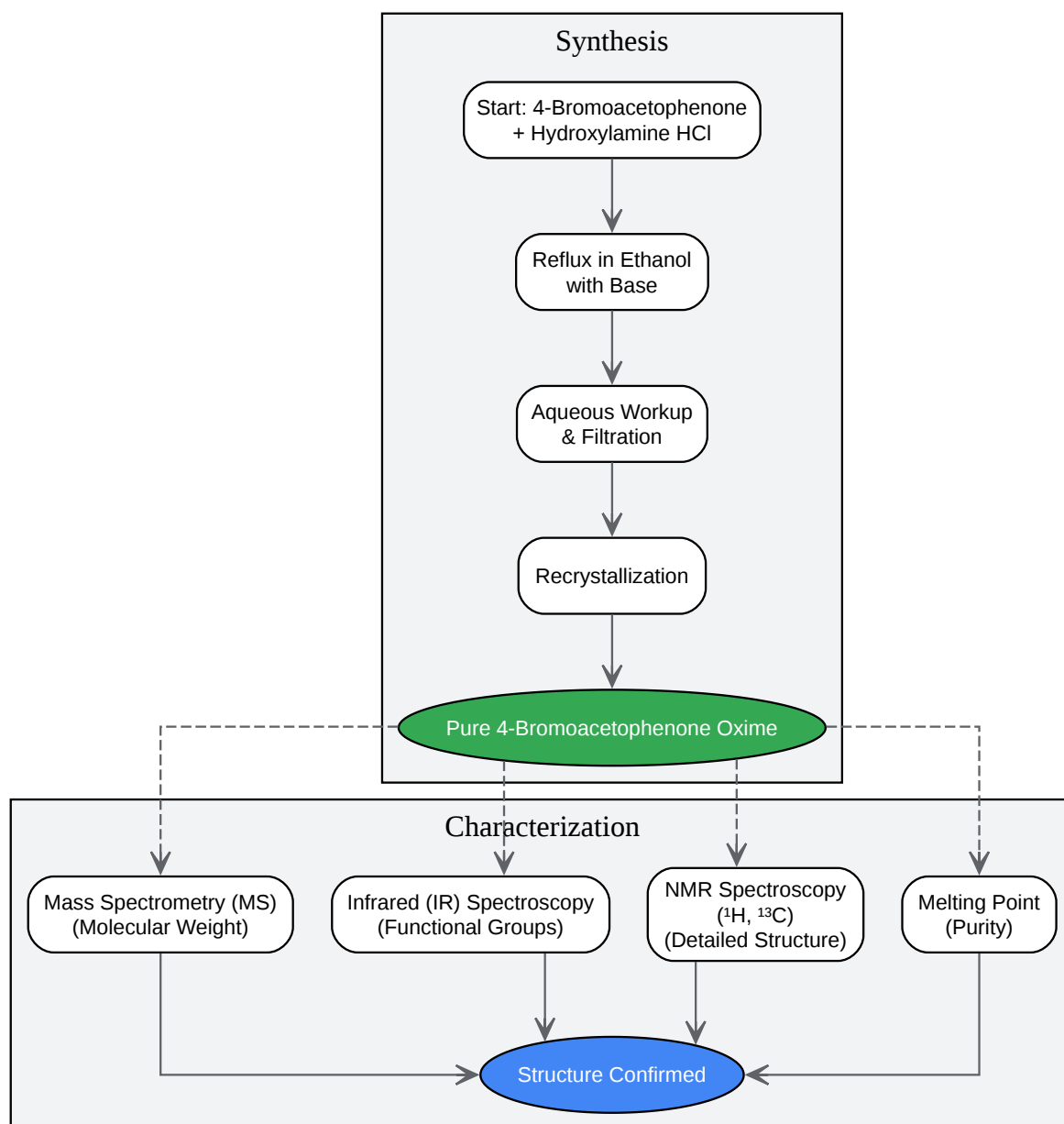
Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound.

Ion	m/z
[M] ⁺	213/215 (due to ⁷⁹ Br/ ⁸¹ Br isotopes)
[M-OH] ⁺	196/198
[M-CH ₃] ⁺	198/200

Table 5: Expected mass spectral data for **4-bromoacetophenone oxime**.

Experimental Workflow and Characterization Logic

The overall process from synthesis to characterization can be visualized as a logical workflow.



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Figure 2: Workflow for the synthesis and characterization of **4-bromoacetophenone oxime**.

Conclusion

This technical guide has provided a comprehensive overview of the synthesis and characterization of **4-bromoacetophenone oxime**. The detailed experimental protocol, tabulated analytical data, and visual workflows are intended to equip researchers and professionals with the necessary information to successfully prepare and validate this important chemical intermediate. The methodologies described herein are robust and can be readily adapted for various laboratory settings.

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